

Advanced Technical Guide: Non-Proteinogenic Amino Acids Containing Cyclohexenyl Groups

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Compound of Interest

Compound Name: (2R)-2-Amino-2-(cyclohex-2-en-1-yl)acetic acid

Cat. No.: B15278021

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Part 1: Executive Summary & Chemical Rationale

In the landscape of peptidomimetics, cyclohexenyl-containing amino acids (CE-AAs) occupy a critical "middle ground" between the aromatic rigidity of Phenylalanine (Phe) and the lipophilic bulk of Cyclohexylalanine (Cha). Unlike their saturated counterparts, the cyclohexenyl group introduces a unique olefinic handle—a reactive double bond that serves two distinct functions in drug design:

- **Conformational Restriction:** The ring constrains the side-chain and torsion angles, reducing the entropic penalty upon binding to a target receptor.
- **Synthetic Versatility:** The alkene moiety allows for late-stage diversification (e.g., epoxidation, dihydroxylation) and, most critically, Ring-Closing Metathesis (RCM) for peptide stapling.

This guide details the synthesis, structural properties, and application of two primary classes: L-Cyclohexenylglycine (Chg) and L-Cyclohexenylalanine (Cha-ene).

Part 2: Structural & Electronic Properties

The cyclohexenyl group is not merely a "hydrophobic blob." Its electronic character is defined by the position of the double bond relative to the peptide backbone.

Property	Phenylalanine (Phe)	Cyclohexylalanine (Cha)	Cyclohexenylalanine (Cha-ene)
Hybridization	(Planar, Aromatic)	(Chair, Flexible)	Mixed (Twisted Half-Chair)
Electronic Nature	-stacking capable	Inert, Lipophilic	-interaction capable (weak), Reactive
Metabolic Stability	Susceptible to oxidation	High stability	Tunable (Alkene can be targeted)
Key Utility	Native interactions	Hydrophobic packing	Stapling Precursor / Intermediate

Conformational Bias

The cyclohexene ring typically adopts a half-chair conformation. When incorporated into a peptide, the steric clash between the ring protons and the backbone amide nitrogen restricts rotation, often inducing a helical or turn secondary structure even before cyclization.

Part 3: Synthetic Methodologies

We categorize synthesis into two modules: Asymmetric Alkylation (for de novo synthesis) and Chemo-Enzymatic Resolution (for scale-up).

Module A: Asymmetric Alkylation (Phase-Transfer Catalysis)

This is the preferred route for generating Fmoc-protected L-Cyclohexenylalanine for SPSS.

- Substrate: Glycine Schiff Base (e.g., O'Donnell's template).

- Electrophile: 3-Bromocyclohexene (or related allylic halide).
- Catalyst: Cinchona alkaloid derivative (e.g.,
-benzylcinchonidinium chloride).

Module B: Enzymatic Resolution (The "Hydantoinase" Process)

For industrial scale, racemic synthesis followed by enzymatic resolution is superior.

- Strecker Synthesis: Cyclohexenyl ketone

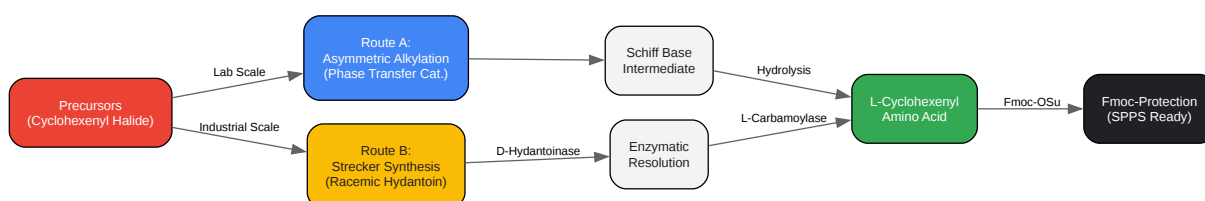
Aminonitrile

Hydantoin.

- Enzymatic Hydrolysis: D-Hydantoinase converts the D-isomer to the carbamoyl acid, which is racemized back. An L-Carbamoylase (or specific acylase) yields the pure L-amino acid.

Visualization: Synthetic Workflows

The following diagram outlines the logical flow from raw materials to the Fmoc-protected building block ready for drug discovery.



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Figure 1: Dual pathways for the synthesis of enantiopure Cyclohexenyl Amino Acids. Route A is preferred for rapid analog generation; Route B for bulk production.

Part 4: Applications in Drug Discovery[1]

Peptide Stapling (The "Killer App")

The most high-impact application of cyclohexenyl amino acids is in All-Hydrocarbon Stapled Peptides. While linear olefinic residues (like pentenyl-alanine) are common, cyclohexenyl groups offer a distinct advantage: Pre-organization.

- Mechanism: Two cyclohexenyl residues at positions

and

(or

) are cross-linked using Grubbs' Catalyst.[1]
- Advantage: The ring structure reduces the entropic cost of the ring-closing metathesis (RCM) reaction compared to flexible linear chains, often resulting in higher yields and tighter helical stabilization.

Antiviral & Cytotoxic Agents[3]

- HSV-1 Inhibitors: L-Cyclohexenylglycine has been identified as a potent inhibitor of Herpes Simplex Virus type 1 thymidine kinase. The "half-chair" conformation mimics the transition state of the natural substrate better than the planar phenyl ring.
- Caveamides: Recently isolated from Streptomyces, these peptides contain N-methyl-cyclohexenylalanine and exhibit nanomolar cytotoxicity against cancer cell lines.[2][3]

Part 5: Validated Experimental Protocol

Protocol: Solid-Phase Synthesis of a Stapled Peptide using Cyclohexenylalanine

Objective: Synthesize a helical peptide stapled via RCM using Fmoc-L-Cyclohexenylalanine at positions

and

.

Materials

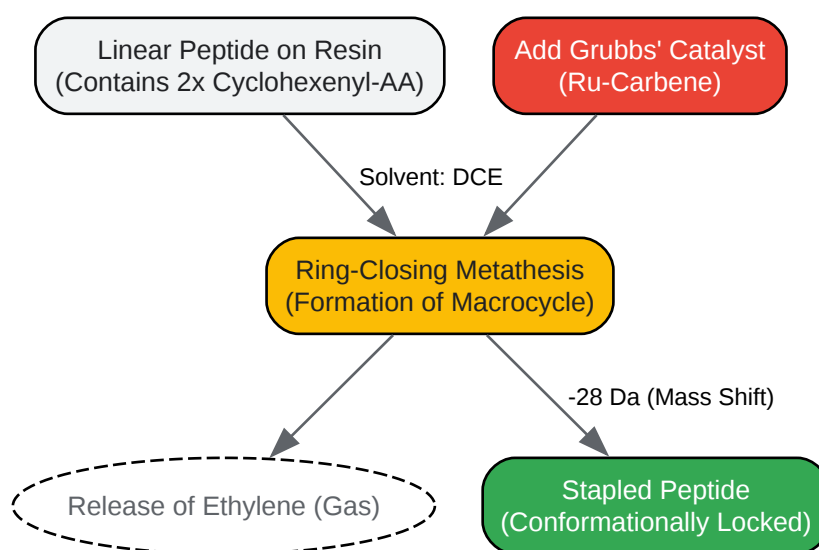
- Resin: Rink Amide MBHA resin (0.5 mmol/g loading).
- Amino Acid: Fmoc-L-Cyclohexenylalanine (Fmoc-Cha(ene)-OH).
- Coupling Agents: HATU, DIPEA.
- Catalyst: Grubbs' Catalyst (1st or 2nd Generation).
- Solvent: 1,2-Dichloroethane (DCE) - Critical for high-temperature RCM.

Step-by-Step Methodology

- Peptide Assembly (SPPS):
 - Synthesize the linear sequence using standard Fmoc chemistry.
 - Critical Step: Incorporate Fmoc-Cha(ene)-OH at the desired stapling positions (and). Use a double coupling cycle (2 x 45 min) to ensure complete incorporation due to the steric bulk of the ring.
 - Validation: Perform a micro-cleavage and check mass via LC-MS to confirm linear precursor .
- On-Resin Ring-Closing Metathesis (RCM):
 - Wash the resin 3x with anhydrous DCM, then 3x with anhydrous DCE (degassed).
 - Catalyst Solution: Dissolve Grubbs' Catalyst (20 mol% relative to peptide) in degassed DCE (approx. 5 mL per gram of resin).
 - Reaction: Add solution to resin. Agitate under for 2 hours at room temperature (for Gen 2 catalyst) or 50°C (for Gen 1 catalyst).

- Repeat: Drain and repeat the catalyst incubation once to push conversion.
- Wash: Wash extensively with DCE, DCM, and DMSO (to remove Ruthenium traces).
- Cleavage & Purification:
 - Cleave peptide with TFA/TIS/Water (95:2.5:2.5) for 2 hours.
 - Precipitate in cold diethyl ether.
 - Purification: Reverse-phase HPLC (C18 column).
 - Validation: The stapled product will have a mass of
Da (loss of ethylene,
).

Visualization: Stapling Mechanism



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Figure 2: On-resin Ring-Closing Metathesis (RCM) utilizing cyclohexenyl side chains to form a hydrocarbon staple.

Part 6: References

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